

Safety Data Sheet: Cyproterone Acetate-d3 - A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyproterone acetate-d3*

Cat. No.: *B12420027*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Cyproterone acetate-d3**. Given that **Cyproterone acetate-d3** is an isotopically labeled variant of Cyproterone acetate, its chemical and toxicological properties are considered to be nearly identical. The data presented herein is primarily based on the safety data sheets (SDS) of the non-deuterated Cyproterone acetate, a well-documented compound. This guide is intended to provide essential safety information for handling this compound in a laboratory or research setting.

Section 1: Chemical and Physical Properties

Cyproterone acetate-d3 is a synthetic steroidal antiandrogen and progestin.^{[1][2]} The deuterated form is commonly used as an internal standard in analytical and pharmacokinetic research.^[3]

Property	Value	Source
Chemical Name	(2aR,3aS,3bS,3cS,5aS,6R,8aS,8bR)-6-Acetyl-10-chloro-3b,5a-dimethyl-2-oxo-2,2a,3,3a,3b,3c,4,5,5a,6,7,8,8a,8b-tetradecahydrocyclopenta[a]cyclopropa[g]phenanthren-6-yl acetate-d3	[4]
Molecular Formula	C24H26D3ClO4	[4][5][6]
Molecular Weight	419.96 g/mol	[1][6][7]
CAS Number (Unlabeled)	427-51-0	[7][8]
Appearance	White crystalline powder	[9]
Solubility	Soluble in Acetonitrile. Does not mix with water.	[7][9]
Storage	Store at 2-8°C. Keep in a dark, dry, and well-ventilated place.	[7][9][10]

Section 2: Hazard Identification and Toxicological Data

Cyproterone acetate is classified as a hazardous substance.[9] It is suspected of causing cancer and may damage fertility or the unborn child.[11][12] It may also cause harm to breast-fed children and may cause damage to organs through prolonged or repeated exposure.[11][13]

Acute Toxicity Data (for Cyproterone Acetate)

Route of Administration	Species	Dose (LD50)	Source
Oral	Rat	>5000 mg/kg	[9]
Oral	Mouse	>5000 mg/kg	[9]
Intraperitoneal	Rat	565 mg/kg	[9]
Subcutaneous	Rat	>5000 mg/kg	[9]
Subcutaneous	Mouse	>5000 mg/kg	[9]

Health Hazards:

- Carcinogenicity: Suspected of causing cancer (Category 2).[11][12][14]
- Reproductive Toxicity: May damage fertility or the unborn child (Category 1A/1B).[11][12][14]
May cause harm to breast-fed children.[11][13]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure (Category 2).[11][14]
- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled (Category 4).[11][15]

Environmental Hazards:

- Toxic to aquatic life with long-lasting effects.[11][13]

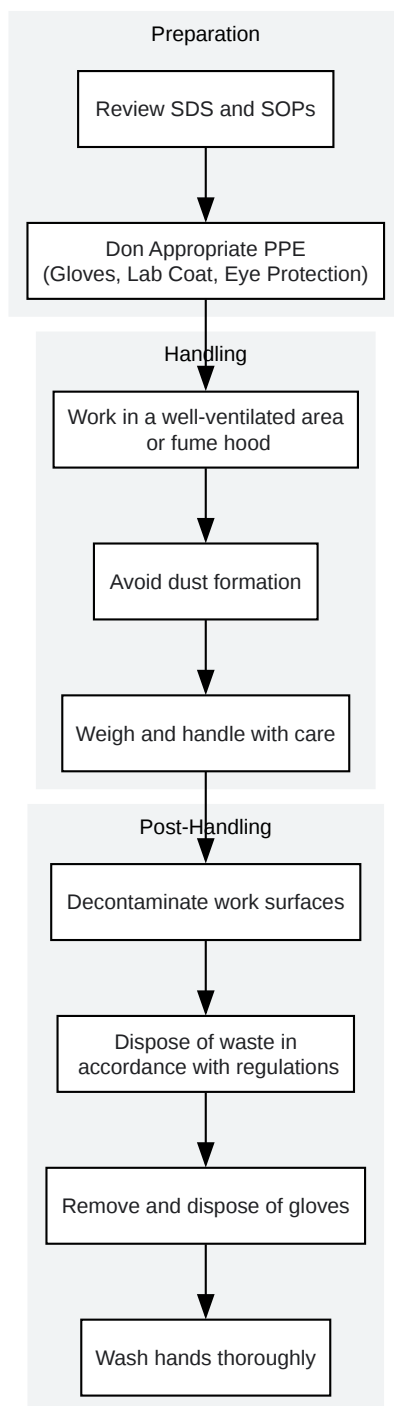
Section 3: Experimental Protocols and Handling

While specific experimental protocols are not detailed in safety data sheets, the toxicological data is derived from standardized tests. For instance, acute toxicity is typically determined using methods like the OECD Guidelines for the Testing of Chemicals.

Safe Handling Workflow

The following diagram outlines the recommended workflow for safely handling **Cyproterone acetate-d3** in a laboratory setting.

Safe Handling Workflow for Cyproterone Acetate-d3

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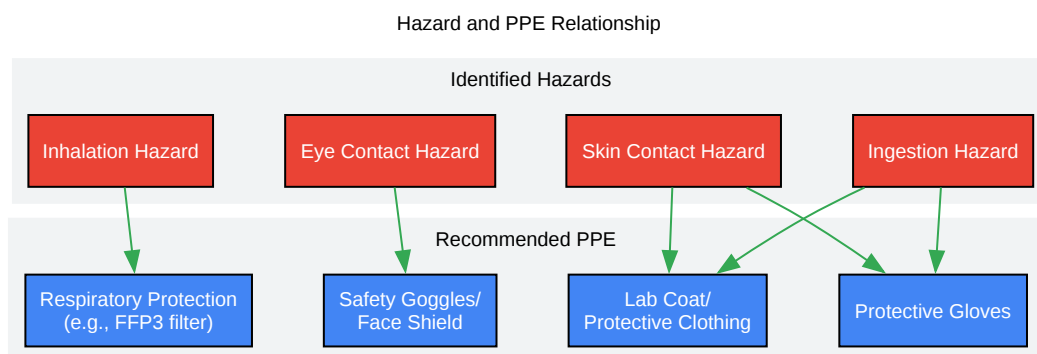
Caption: Recommended workflow for the safe handling of **Cyproterone acetate-d3**.

Section 4: Personal Protective Equipment (PPE) and Emergency Procedures

The potential health hazards associated with **Cyproterone acetate-d3** necessitate the use of appropriate personal protective equipment and awareness of emergency procedures.

Hazard-PPE Relationship

The following diagram illustrates the relationship between the identified hazards and the recommended personal protective equipment.



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Caption: Relationship between hazards and recommended personal protective equipment.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water.[4]
- Skin Contact: Wash off with soap and plenty of water.[4]
- Ingestion: If swallowed, seek medical assistance.[4]

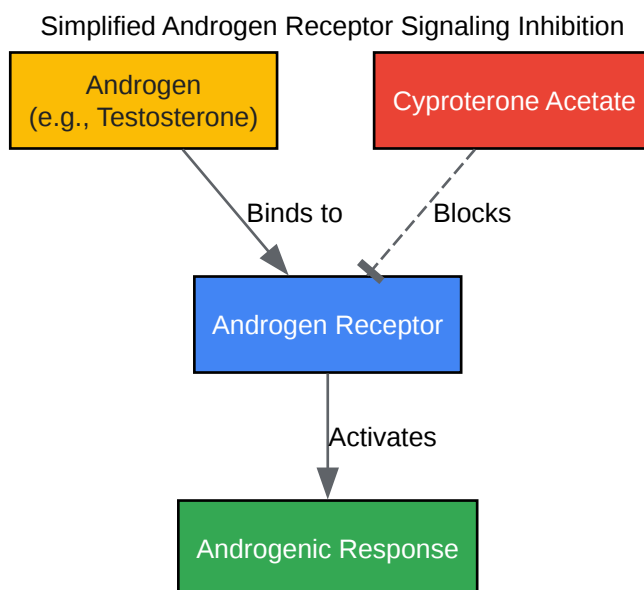
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[4]

Section 5: Biological Signaling and Mechanism of Action

Cyproterone acetate acts as an anti-androgen by blocking androgen receptors.[1][16] It also possesses progestational properties.[16] Its mechanism of action involves competitively inhibiting the binding of androgens like testosterone and dihydrotestosterone to their receptors, thereby preventing their biological effects.

Simplified Signaling Pathway Inhibition

The diagram below provides a simplified representation of how Cyproterone acetate interferes with androgen signaling.



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Caption: Inhibition of androgen receptor signaling by Cyproterone acetate.

Section 6: Storage and Disposal

Storage: Store in a tightly closed container in a dry and well-ventilated place.^[10] Keep refrigerated. Observe manufacturer's recommendations for storing and handling.^{[9][10]}

Disposal: Dispose of this material and its container in accordance with all applicable federal, state, and local regulations.^[10]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Safety Data Sheet (SDS) provided by the manufacturer. Researchers should always consult the original SDS for the most accurate and up-to-date information before handling this chemical.

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- To cite this document: BenchChem. [Safety Data Sheet: Cyproterone Acetate-d3 - A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12420027#safety-data-sheet-for-cyproterone-acetate-d3>]

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